

Safeguarding Research: Proper Disposal of ZD 7155 (hydrochloride)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZD 7155(hydrochloride)

Cat. No.: B127983

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory operations. This guide provides essential, step-by-step procedures for the proper disposal of ZD 7155 (hydrochloride), a potent and selective angiotensin II type 1 (AT1) receptor antagonist. Adherence to these protocols is vital for protecting personnel and the environment.

ZD 7155 (hydrochloride) is a pharmacologically active, chlorinated organic compound. Due to its biological potency and chemical properties, it requires careful handling and disposal as hazardous waste. Improper disposal can lead to environmental contamination and potential health risks.

Key Properties of ZD 7155 (hydrochloride)

A summary of the key quantitative data for ZD 7155 (hydrochloride) is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	474.99 g/mol	[1] [2]
Chemical Formula	C ₂₆ H ₂₆ N ₆ O·HCl	[1] [2]
Solubility	Soluble to 10 mM in water with gentle warming.	[1]
Purity	≥98% (HPLC)	[2]
Storage	Desiccate at +4°C.	[1] [2]

Experimental Protocols: Disposal Procedure

The following step-by-step procedure should be followed for the safe disposal of ZD 7155 (hydrochloride).

1. Waste Identification and Classification:

- All waste containing ZD 7155 (hydrochloride), including pure compound, solutions, and contaminated labware (e.g., vials, pipette tips, gloves), must be classified as hazardous chemical waste.
- Due to its chlorinated nature, it should be segregated as halogenated organic waste.

2. Personal Protective Equipment (PPE):

- Before handling any waste, ensure appropriate PPE is worn, including:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A lab coat

3. Waste Segregation and Collection:

- Solid Waste: Collect solid ZD 7155 (hydrochloride) and contaminated disposable items in a dedicated, properly labeled, and sealable hazardous waste container.

- Liquid Waste: Collect solutions containing ZD 7155 (hydrochloride) in a separate, leak-proof, and clearly labeled hazardous waste container for chlorinated organic liquids.
 - Do not mix with non-halogenated solvent waste.
 - Do not dispose of down the drain.[\[3\]](#)
- Ensure waste containers are compatible with the chemical.

4. Labeling:

- All waste containers must be clearly labeled with:
 - The words "Hazardous Waste"
 - The full chemical name: "ZD 7155 (hydrochloride)"
 - The primary hazard(s) (e.g., "Toxic," "Pharmacologically Active Compound")
 - The date of waste accumulation

5. Storage:

- Store the sealed hazardous waste containers in a designated Satellite Accumulation Area (SAA).
- The SAA should be a secure, well-ventilated area, away from general laboratory traffic and incompatible chemicals.

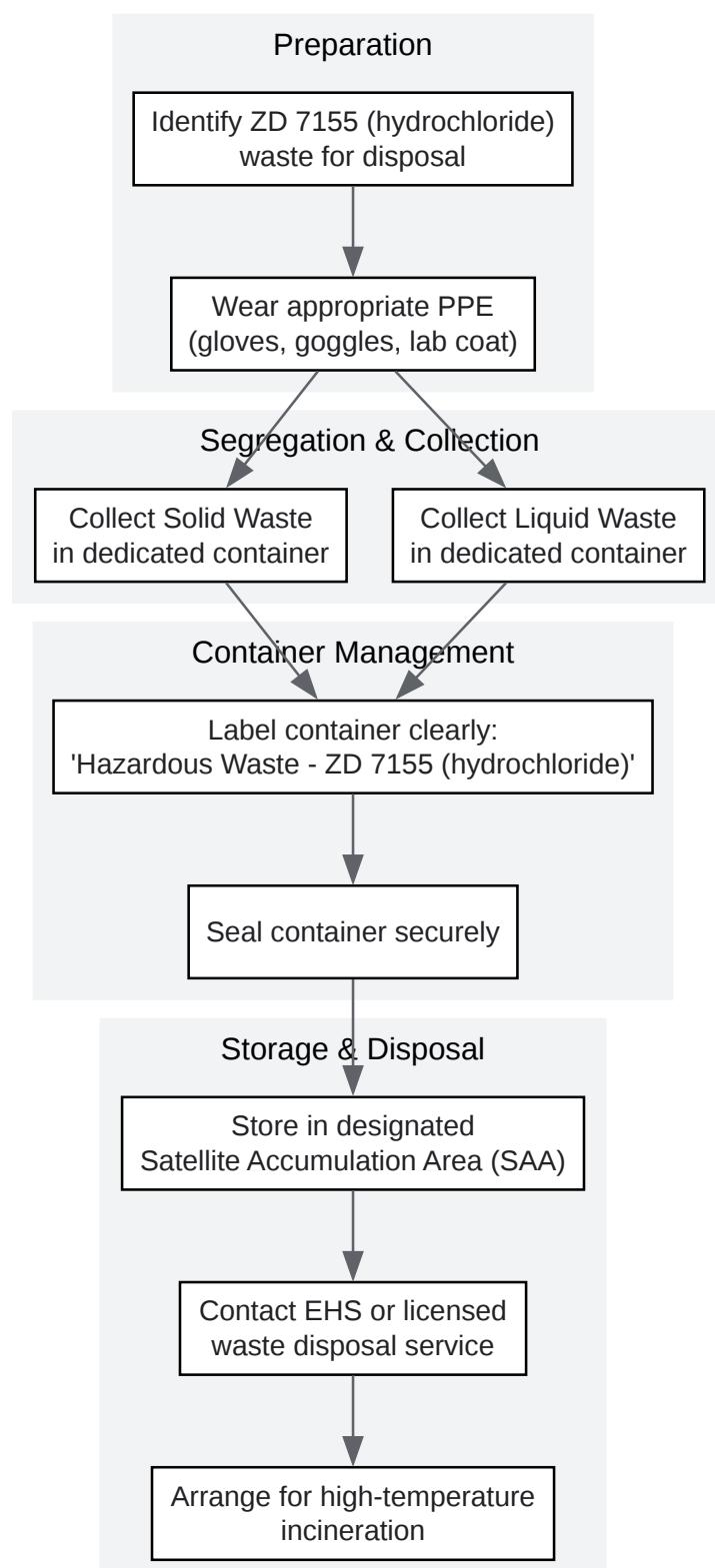
6. Professional Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Inform the disposal service that the waste contains a potent, pharmacologically active, chlorinated organic compound.

- The primary recommended disposal method for chlorinated organic compounds is high-temperature incineration by a licensed facility.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) This process permanently destroys the toxic organic compounds.[\[6\]](#)

Visualizing the Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of ZD 7155 (hydrochloride).

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